

N-Formyl-DL-ethionine: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N*-Formyl-DL-ethionine

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For Researchers, Scientists, and Drug Development Professionals

N-Formyl-DL-ethionine is a chemically modified, non-proteinogenic amino acid. As the N-formylated version of DL-ethionine, the ethyl analog of methionine, it holds significant interest for researchers in immunology, cell signaling, and drug development. This technical guide provides an in-depth overview of its chemical structure, properties, and potential biological significance, with a focus on its relationship to the well-characterized N-formylmethionine signaling pathway.

Chemical Structure and Properties

N-Formyl-DL-ethionine is a derivative of the amino acid ethionine, featuring a formyl group (–CHO) attached to the alpha-amino group. This modification is analogous to the N-formylation of methionine, which plays a crucial role in bacterial protein synthesis and innate immunity.

Chemical Structure:

The structure of **N-Formyl-DL-ethionine** can be represented by the following SMILES string: O=CN[C@@H](CC)C(=O)O (for the L-isomer) and O=CN[C@H](CC)C(=O)O (for the D-isomer). The DL-form is a racemic mixture of these two enantiomers.

A 2D representation of the chemical structure is as follows:

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com